

Synthesis of 3-Aminophenanthrene: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name: 3-Phenanthrylamine

CAS No.: 1892-54-2

Cat. No.: B167689

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This document provides a detailed experimental protocol for the synthesis of 3-aminophenanthrene, a valuable building block in the development of novel therapeutic agents and functional materials. The primary synthesis route described is the reduction of 3-nitrophenanthrene, a reliable and high-yielding method. An alternative approach via the Buchwald-Hartwig amination of 3-bromophenanthrene is also presented. This guide includes protocols for the preparation of the necessary starting materials, detailed reaction procedures, purification methods, and comprehensive characterization data to ensure the successful synthesis and verification of the target compound.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of 3-aminophenanthrene via the reduction of 3-nitrophenanthrene.

Parameter	Value
Starting Material	3-Nitrophenanthrene
Reagents	Iron powder, Ammonium chloride, Ethanol, Water
Reaction Time	4 hours
Reaction Temperature	Reflux
Yield	~90%
Melting Point	143 °C[1]
Molecular Formula	C ₁₄ H ₁₁ N[2][3]
Molecular Weight	193.25 g/mol [2][4]

Experimental Protocols

I. Synthesis of the Starting Material: 3-Nitrophenanthrene

This protocol describes the nitration of phenanthrene to yield 3-nitrophenanthrene.

Materials:

- Phenanthrene
- Nitric acid (fuming)
- Acetic anhydride
- Dichloromethane (DCM)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Round-bottom flask

- Magnetic stirrer
- Dropping funnel
- Ice bath
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve phenanthrene (1.0 eq) in acetic anhydride.
- Cool the solution in an ice bath to 0 °C.
- Slowly add fuming nitric acid (1.1 eq) dropwise to the stirred solution, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker containing ice water and stir until the excess acetic anhydride has hydrolyzed.
- Extract the product with dichloromethane (3 x 50 mL).
- Wash the combined organic layers with saturated sodium bicarbonate solution until effervescence ceases, then with water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

- Purify the crude product by column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate to obtain 3-nitrophenanthrene.

II. Primary Synthesis Route: Reduction of 3-Nitrophenanthrene

This protocol details the reduction of 3-nitrophenanthrene to 3-aminophenanthrene using iron powder and ammonium chloride.

Materials:

- 3-Nitrophenanthrene
- Iron powder (<10 micron, reduced)
- Ammonium chloride
- Ethanol
- Water
- Ethyl acetate
- Celite
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Buchner funnel and filter paper
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 3-nitrophenanthrene (1.0 eq).
- Add ethanol and water to the flask.
- To this suspension, add iron powder (5.0 eq) and ammonium chloride (4.0 eq).
- Heat the mixture to reflux with vigorous stirring for 4 hours.
- Monitor the reaction progress by TLC until the starting material is consumed.
- After completion, allow the reaction mixture to cool to room temperature.
- Filter the hot reaction mixture through a pad of Celite, washing the filter cake with hot ethanol.
- Combine the filtrates and remove the ethanol under reduced pressure.
- To the remaining aqueous solution, add ethyl acetate and transfer to a separatory funnel.
- Separate the organic layer and extract the aqueous layer with ethyl acetate (2 x 50 mL).
- Combine all organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude 3-aminophenanthrene can be further purified by recrystallization from a suitable solvent system such as ethanol/water or by column chromatography on silica gel.

III. Alternative Synthesis Route: Buchwald-Hartwig Amination of 3-Bromophenanthrene

This protocol provides a general procedure for the palladium-catalyzed amination of 3-bromophenanthrene using an ammonia surrogate.

Materials:

- 3-Bromophenanthrene

- Lithium bis(trimethylsilyl)amide ($\text{LiN}(\text{SiMe}_3)_2$) or another suitable ammonia surrogate^[5]
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- A suitable phosphine ligand (e.g., XPhos, RuPhos)
- A strong, non-nucleophilic base (e.g., sodium tert-butoxide)
- Anhydrous toluene or dioxane
- Schlenk tube or other reaction vessel for inert atmosphere chemistry
- Inert gas (Argon or Nitrogen) supply
- Magnetic stirrer and heating plate
- Standard work-up and purification reagents (e.g., ethyl acetate, water, brine, anhydrous sodium sulfate, silica gel)

Procedure:

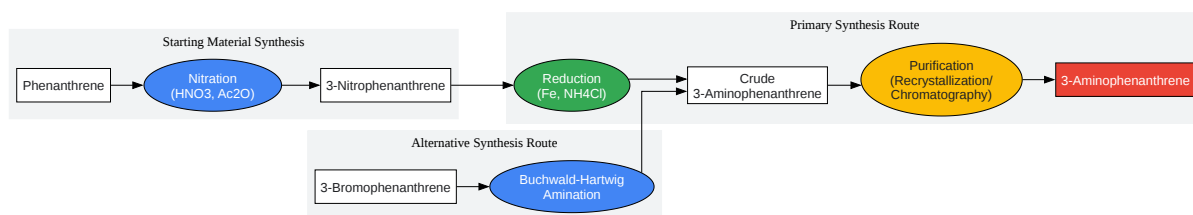
- In a dry Schlenk tube under an inert atmosphere, combine 3-bromophenanthrene (1.0 eq), the palladium precursor (e.g., $\text{Pd}(\text{OAc})_2$, 1-5 mol%), and the phosphine ligand (1-10 mol%).
- Add the ammonia surrogate (e.g., $\text{LiN}(\text{SiMe}_3)_2$, 1.2-1.5 eq) and the base (e.g., sodium tert-butoxide, 1.2-2.0 eq).
- Add anhydrous solvent (toluene or dioxane) via syringe.
- Seal the Schlenk tube and heat the reaction mixture with stirring at a temperature typically ranging from 80 to 110 °C.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extract the product with ethyl acetate.

- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Characterization Data for 3-Aminophenanthrene

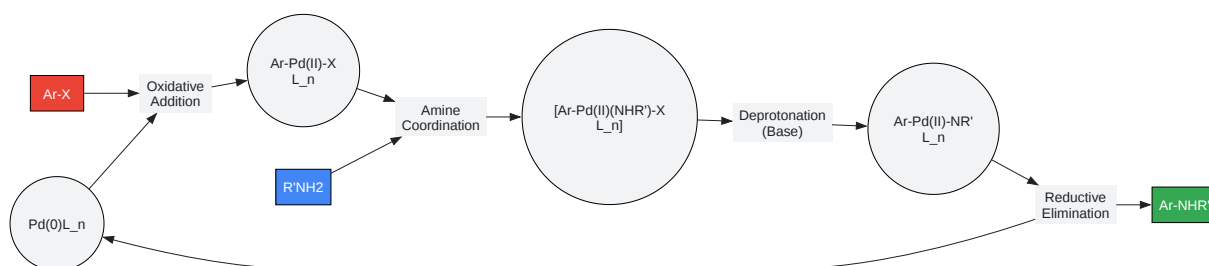
- Appearance: Off-white to light brown solid.
- Melting Point: 143 °C[1]
- Mass Spectrum (EI): Major peaks at m/z 193 (M+), 165.[2]
- Infrared (IR) Spectroscopy: Characteristic N-H stretching vibrations for a primary amine are expected in the region of 3300-3500 cm⁻¹. C-N stretching is typically observed between 1200-1350 cm⁻¹ for aromatic amines.[6][7]
- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show signals in the aromatic region (typically δ 7.0-9.0 ppm) corresponding to the phenanthrene backbone protons, and a broad singlet for the -NH₂ protons which may vary in chemical shift depending on the solvent and concentration.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will show characteristic signals for the aromatic carbons of the phenanthrene core.

Mandatory Visualizations



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Caption: Workflow for the synthesis of 3-Aminophenanthrene.



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Caption: Catalytic cycle of the Buchwald-Hartwig amination.

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